An In-Depth Technical Guide to 2,5-Diaminophenol: Properties, Synthesis, and Applications

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name:	*2,5-Diaminophenol*
CAS No.:	*636-25-9*
Cat. No.:	*B1598321*

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This guide provides a comprehensive technical overview of **2,5-Diaminophenol** (CAS No. 636-25-9), a versatile aromatic compound of significant interest to researchers, chemists, and professionals in drug development. We will delve into its fundamental properties, synthesis methodologies, key chemical behaviors, and diverse applications, grounding all claims in authoritative scientific literature.

Introduction to **2,5-Diaminophenol**

Diaminophenols are a class of aromatic compounds characterized by a benzene ring substituted with one hydroxyl (-OH) group and two amino (-NH2) groups. The specific arrangement of these functional groups profoundly influences the molecule's reactivity and utility. **2,5-Diaminophenol**, with the chemical formula $C_6H_8N_2O$, is an isomer where the two amino groups are positioned at the 2 and 5 locations relative to the hydroxyl group.[1][2] This particular configuration imparts a distinct reactivity profile, making it a valuable building block in organic synthesis and a molecule of interest in materials science and biological research.[1]

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Historically, its primary role has been as an intermediate in the manufacturing of dyes and pigments.[1] However, contemporary research is exploring the potential of its derivatives in medicinal chemistry, with studies indicating possible antimicrobial and antioxidant activities.[1][2]

Core Physicochemical Properties

Accurate characterization begins with a solid understanding of a compound's fundamental physicochemical properties. The key identifiers and properties of **2,5-Diaminophenol** are summarized below.

Table 1: Physicochemical Properties of **2,5-Diaminophenol**

Property	Value	Source
Molecular Formula	**$C_6H_8N_2O$**	**[2][3][4]**
Molecular Weight	124.14 g/mol	[1][2][4]
CAS Number	636-25-9	[1][2][4]
IUPAC Name	2,5-diaminophenol	[2][4]
Melting Point	164 °C	[1]
Canonical SMILES	C1=CC(=C(C=C1N)O)N	[1][2]

| InChI Key | XQRUEDXXCQDNOT-UHFFFAOYSA-N |[1][2] |

Caption: 2D Chemical Structure of **2,5-Diaminophenol**.

Synthesis and Chemical Reactivity

The utility of **2,5-Diaminophenol** as a synthetic intermediate necessitates robust and well-understood production methods and a clear picture of its chemical behavior.

Synthesis Methodologies

The most prevalent method for preparing **2,5-Diaminophenol** is the chemical reduction of 2,5-dinitrophenol.[1][2] This transformation can be achieved through several established protocols,

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with the choice often depending on scale, required purity, and available resources.

A. Catalytic Hydrogenation (Preferred Method)

This method is favored for its high yield and purity. The causality for its effectiveness lies in the high activity and selectivity of noble metal catalysts for nitro group reduction.

- Protocol:
  - Charge a high-pressure reactor with 2,5-dinitrophenol and a suitable solvent (e.g., an aqueous solution).
  - Add a catalytic amount of Palladium on carbon (Pd/C, typically 5-10 mol%).[2]
  - Seal the reactor and purge with an inert gas (e.g., nitrogen or argon).
  - Pressurize the reactor with hydrogen gas (H_2), typically between 1 and 60 atmospheres.[2]
  - Heat the reaction mixture to a temperature range of 50°C to 150°C, with continuous stirring.[2]
  - Monitor the reaction progress by measuring hydrogen uptake or by analytical techniques (e.g., TLC, HPLC).
  - Upon completion, cool the reactor, vent the excess hydrogen, and filter the mixture to remove the Pd/C catalyst.
  - The product can be isolated from the filtrate by crystallization or extraction.

B. Chemical Reduction

An alternative laboratory-scale method involves the use of reducing metals in an acidic medium. This method avoids specialized high-pressure equipment but generally results in lower yields and may require more extensive purification.[1]

- Protocol:
  - Suspend 2,5-dinitrophenol in an acidic solution, commonly water with hydrochloric acid.

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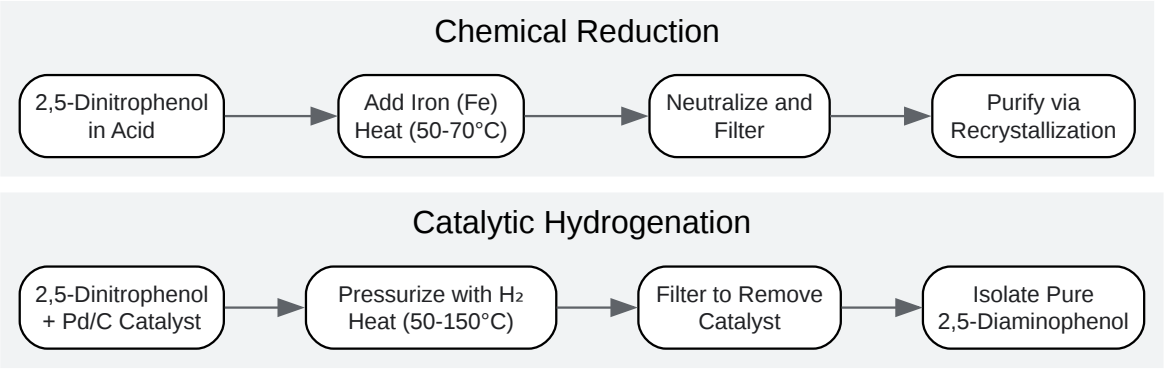
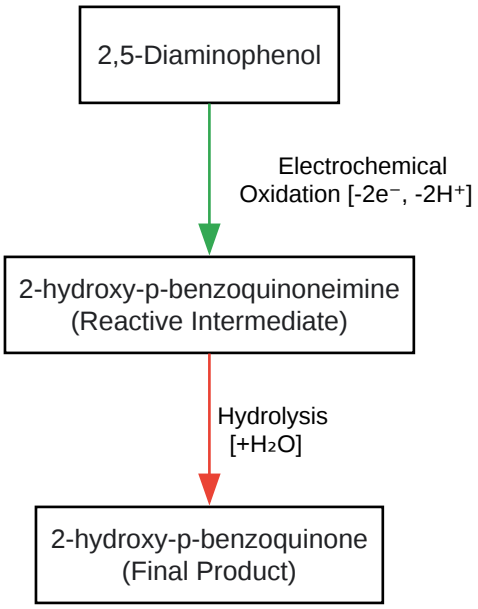
- Add iron shavings (Fe) portion-wise to the suspension while maintaining a moderate temperature (50°C to 70°C).[1] The iron acts as the reducing agent, generating nascent hydrogen in situ.
- Control the exothermic reaction by adjusting the rate of addition and external cooling.
- After the addition is complete, continue stirring until the reaction is complete.
- Neutralize the reaction mixture to precipitate the product and iron oxides.
- Isolate the crude product by filtration and purify via recrystallization. Additives like tin(II) chloride may be used to prevent oxidation of the final product.[1]





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Caption: Electrochemical oxidation pathway of **2,5-Diaminophenol**.

Applications in Research and Drug Development

The unique structure of **2,5-Diaminophenol** makes it a valuable platform molecule for various applications.

- Dye and Pigment Synthesis: The amino groups can be readily diazotized and coupled to form a wide range of azo dyes, which are used extensively in the textile and printing industries. [1][5]* Materials Science: It serves as a monomer in polymerization reactions to create high-performance polymers. A key example is its use in forming polybenzoxazoles (PBOs), a class of polymers renowned for exceptional thermal stability and mechanical strength. [1]* Biological and Pharmaceutical Research: Its ability to participate in redox reactions makes it a useful tool for studying enzyme mechanisms and oxidative stress pathways in biochemical assays. [2]Furthermore, derivatives of **2,5-Diaminophenol** have demonstrated promising biological activities, including:
    - Antioxidant Properties: The molecule can scavenge free radicals, protecting cells from oxidative damage. [2] * Antimicrobial and Anticancer Potential: Certain derivatives have been shown to inhibit the proliferation of cancer cells and exhibit activity against various bacteria and fungi. [1][2]This makes it an interesting scaffold for the development of new therapeutic agents.

Analytical Methodologies: A Protocol for Purity Assessment

For any research or development application, verifying the identity and purity of the starting material is a non-negotiable step of a self-validating system. High-Performance Liquid Chromatography (HPLC) is a robust and precise method for this purpose.

Self-Validating HPLC Protocol for **2,5-Diaminophenol**

This protocol is designed to provide a reliable method for quantifying **2,5-Diaminophenol** and assessing its purity. The choice of a reversed-phase column is based on the compound's

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aromatic nature, while UV detection is effective due to the presence of the benzene chromophore.

- Objective: To determine the purity of a **2,5-Diaminophenol** sample.
- Instrumentation & Reagents:
  - HPLC system with a UV-Vis detector
  - Reversed-phase C18 column (e.g., 4.6 x 150 mm, 5 µm particle size)
  - HPLC-grade acetonitrile and water
  - Formic acid or trifluoroacetic acid (TFA)
  - Analytical balance, volumetric flasks, and syringes with 0.45 µm filters
- Methodology:
  - Mobile Phase Preparation: Prepare Mobile Phase A: 0.1% Formic Acid in Water. Prepare Mobile Phase B: 0.1% Formic Acid in Acetonitrile. The acidic modifier is crucial for ensuring sharp peak shapes by protonating the amine groups.
  - Standard Preparation: Accurately weigh ~10 mg of a **2,5-Diaminophenol** reference standard and dissolve it in a 1:1 water/acetonitrile mixture to make a 1 mg/mL stock solution. Prepare a series of dilutions (e.g., 100, 50, 25, 10, 1 µg/mL) to generate a calibration curve.
  - Sample Preparation: Prepare a sample solution at a concentration of ~50 µg/mL using the same diluent as the standard.
  - Chromatographic Conditions:
    - Flow Rate: 1.0 mL/min
    - Injection Volume: 10 µL
    - Column Temperature: 30 °C

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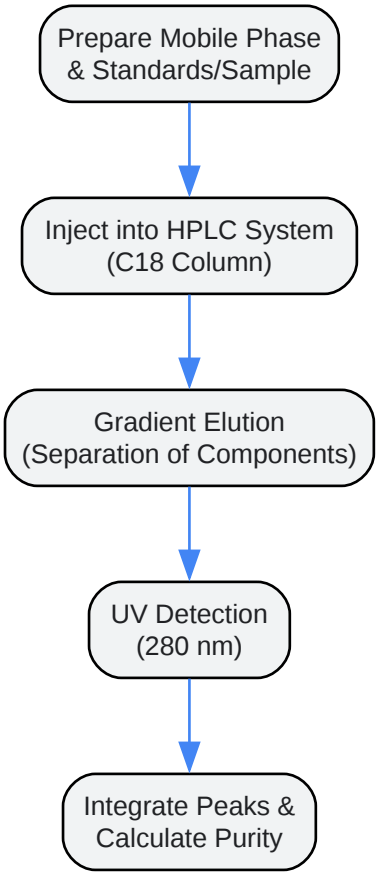
- Detection Wavelength: 280 nm (or determined by UV scan)
- Gradient Program: 5% B to 95% B over 10 minutes, hold for 2 minutes, return to 5% B and equilibrate for 3 minutes.

- System Suitability & Validation:
  - Inject the standard solution six times. The relative standard deviation (RSD) of the peak area should be <2.0%.
  - Run a blank (diluent) injection to ensure no carryover.
  - Inject the calibration standards to establish linearity ($R^2 > 0.999$).
- Analysis & Calculation: Inject the sample solution. Identify the **2,5-Diaminophenol** peak by its retention time. Calculate the purity using the area percent method: Purity (%) = (Area of Main Peak / Total Area of All Peaks) x 100



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Caption: Standard workflow for HPLC analysis of **2,5-Diaminophenol**.

Safety and Handling

As with any laboratory chemical, proper handling of **2,5-Diaminophenol** is essential for ensuring personnel safety. While this guide provides general advice, it is imperative to consult the most current Safety Data Sheet (SDS) provided by the supplier before handling the material. [6][7]

- Personal Protective Equipment (PPE): Always wear appropriate PPE, including a lab coat, chemical-resistant gloves (e.g., nitrile), and safety glasses with side shields. [6]* Engineering Controls: Handle the compound in a well-ventilated area, preferably within a chemical fume hood, to minimize inhalation of dust or vapors. [7]* Handling Precautions: Avoid direct contact with skin and eyes. Do not ingest. Wash hands thoroughly after handling. Avoid generating dust. [7]* Storage: Store in a tightly sealed container in a cool, dry, and well-ventilated place away from incompatible materials such as strong acids and bases. [6]* Disposal: Dispose of waste material in accordance with local, regional, and national hazardous waste regulations. [7]

Conclusion

2,5-Diaminophenol is a structurally simple yet functionally rich molecule. Its molecular formula of $C_6H_8N_2O$ and molecular weight of 124.14 g/mol belie its significant versatility. [1][2]From its foundational role in the synthesis of dyes and advanced polymers to its emerging potential in the development of novel therapeutic agents, **2,5-Diaminophenol** continues to be a compound of high value to the scientific community. A thorough understanding of its properties, synthesis, and reactivity, coupled with robust analytical validation and stringent safety protocols, is key to successfully leveraging its potential in research and development.

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- To cite this document: BenchChem. [An In-Depth Technical Guide to 2,5-Diaminophenol: Properties, Synthesis, and Applications]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1598321/docs#an-in-depth-technical-guide-to-2-5-diaminophenol-properties-synthesis-and-applications]

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